

7-Chloro-1-heptanol in heterocyclic compound synthesis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 7-Chloro-1-heptanol

CAS No.: 55944-70-2

Cat. No.: S1893639

[Get Quote](#)

Chemical Profile of 7-Chloro-1-heptanol

The table below summarizes the key identifiers and physical properties of **7-Chloro-1-heptanol** [1].

Property	Description
CAS Number	55944-70-2 [1]
IUPAC Name	7-chloroheptan-1-ol [1]
Molecular Formula	C ₇ H ₁₅ ClO [2] [3] [1]
Molecular Weight	150.64 g/mol [1]
SMILES	C(CCCO)CCCCI [1]
Structure	A straight 7-carbon chain with a -Cl group on one terminal carbon and a -OH group on the other [1].
Key Feature	Bifunctional: contains a chloro group (susceptible to nucleophilic substitution) and an alcohol group (susceptible to oxidation and serves as hydrogen bond donor) [1].

Synthetic Routes to 7-Chloro-1-heptanol

The primary method for synthesizing **7-Chloro-1-heptanol** is through nucleophilic substitution of the parent alcohol, 1-heptanol. The table below compares different synthetic approaches [1].

Starting Material	Reagent	Conditions	Yield (%)	Mechanism
1-Heptanol	Thionyl chloride (SOCl ₂)	Reflux, 80-100°C, 2-4 h	85-92	SNi/SN2
1-Heptanol	Phosphorus trichloride (PCl ₃)	Reflux, 70-90°C, 3-6 h	78-85	SN2
7-Bromoheptanol	Lithium chloride (LiCl)	DMF, 120°C, 8-12 h	65-75	SN2 (Halogen Exchange)
7-Iodoheptanol	Sodium chloride (NaCl)	DMSO, 140°C, 10-15 h	70-80	SN2 (Halogen Exchange)
Heptyl tosylate	Tetrabutylammonium chloride	Acetonitrile, 80°C, 6-8 h	80-88	SN2

Detailed Protocol: Thionyl Chloride Method

This method is highly efficient and benefits from gaseous byproducts, simplifying purification [1].

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, add 1 equivalent of 1-heptanol. Optionally, add 0.1-0.2 equivalents of pyridine as a base to neutralize HCl and steer the mechanism towards a clean SN2 pathway with inversion of configuration [1].
- **Chlorination:** Slowly add 1.2-1.5 equivalents of thionyl chloride (SOCl₂) with stirring. Heat the mixture to 80-100°C and reflux for 2-4 hours [1].
- **Work-up:** After cooling, the gaseous byproducts (SO₂ and HCl) can be vented or scrubbed. The crude product can be purified to remove traces of unreacted alcohol or dichloro byproducts [1].
- **Purification:** Purify the product via distillation, collecting the fraction boiling at **215-220°C**. This achieves a purity of 98.5-99.2% [1].

Documented Industrial Application

A key established use of **7-Chloro-1-heptanol** is as a stabilizer to prevent the discoloration of maleic anhydride, a critical industrial chemical [4].

- **Function:** It functions as a co-stabilizer in combination with copper and zinc compounds (e.g., copper(II) chloride, zinc chloride) [4].
- **Application Protocol:** To prevent discoloration during storage or heat-melting, add the stabilizer mixture directly to purified, molten maleic anhydride [4].
- **Typical Dosage:**
 - **7-Chloro-1-heptanol:** 5 to 60 ppm (relative to maleic anhydride weight) [4].
 - **Copper compound:** 0.25 to 1 ppm [4].
 - **Zinc compound:** 0.1 to 0.5 ppm [4].
- **Benefit:** This stabilization allows for a reduced cut of light boiling point fractions during distillation, improving the overall yield of maleic anhydride [4].

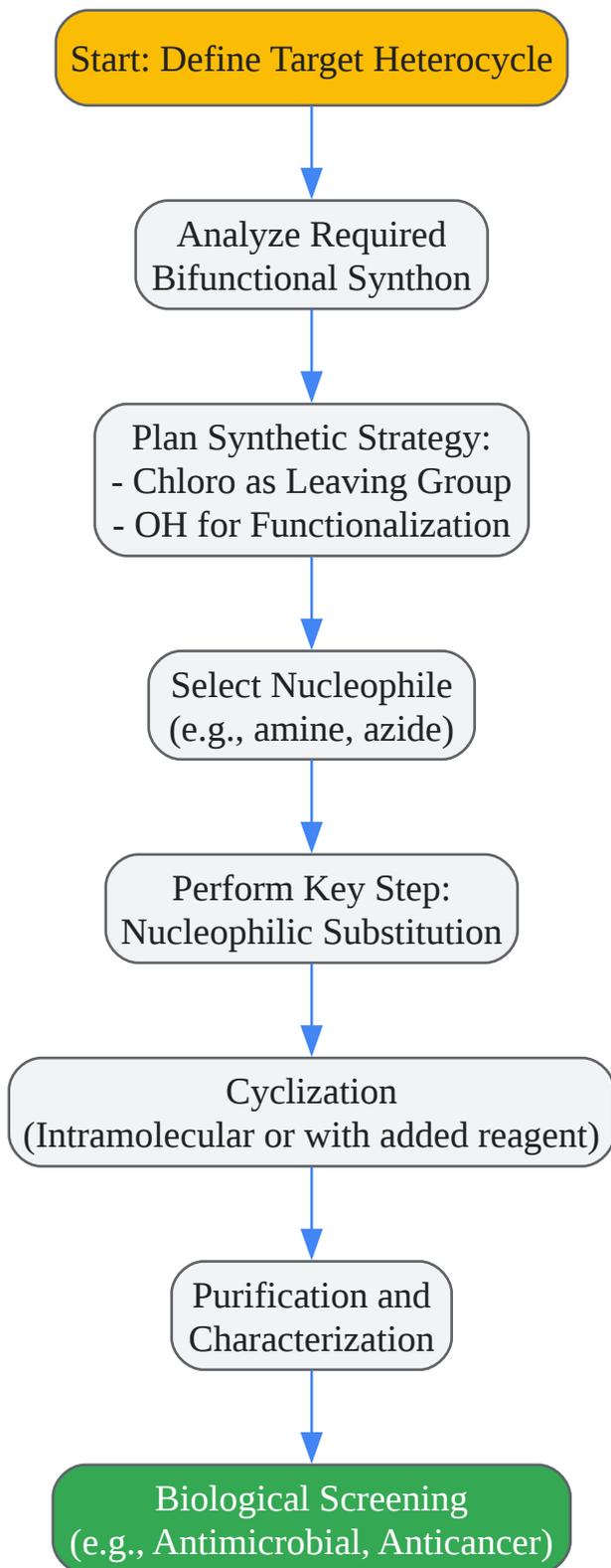
Potential in Heterocyclic Synthesis and Research Context

While direct protocols are unavailable, the chemical properties of **7-Chloro-1-heptanol** suggest its utility as a **bifunctional building block** [1].

- **Role as an Intermediate:** The terminal chloro group can be displaced by nucleophiles, including nitrogen-based nucleophiles commonly used to construct heterocyclic rings (e.g., amines, hydrazines). The hydroxyl group can be oxidized or used to tether the molecule to solid supports or other functional groups [1].
- **Material Science Potential:** Its amphiphilic structure (a hydrophobic chain with a polar head) could make it useful in developing new materials with specific surface properties or in the synthesis of surfactants [1].
- **Research Context:** Heterocyclic compounds like pyrrole, imidazole, and thiophene are fundamental scaffolds in medicinal chemistry for developing drugs with antibacterial, anticancer, and antiepileptic activities [5]. The search for novel synthetic routes to such structures is ongoing.

Experimental Design Considerations

The following workflow outlines a logical approach for exploring the use of **7-Chloro-1-heptanol** in synthesizing a new heterocyclic system.



Click to download full resolution via product page

Key experimental parameters for the nucleophilic substitution step (as informed by its synthesis) include [1]:

- **Solvent:** Polar aprotic solvents like DMF or DMSO are suitable for facilitating SN2 reactions.
- **Base:** A base like potassium carbonate (K_2CO_3) or sodium hydride (NaH) is often necessary to deprotonate the nucleophile or scavenge acid.
- **Temperature:** Elevated temperatures (e.g., 60-120°C) are typically required to drive the reaction to completion.

Safety and Handling Notes

- **General Handling:** This compound is intended for research purposes only and is not designed for human or veterinary use [1].
- **Reactivity:** The chloro group can undergo hydrolysis or dehydrohalogenation. It is also a potential alkylating agent and should be handled with appropriate caution [1].

Conclusion

This application note consolidates the available data on **7-Chloro-1-heptanol**, confirming its identity, practical synthesis, and one industrial application. Its potential as a versatile linear precursor for heterocyclic synthesis, while logically sound, represents an area for further experimental investigation. Researchers can utilize the provided synthetic and conceptual framework to develop novel routes to biologically relevant heterocyclic systems.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Buy 7-Chloro-1-heptanol | 55944-70-2 [smolecule.com]

2. 1-Heptanol, 7-chloro- | C7H15ClO | CID 91952 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]
3. 7-Chloroheptanol-d4 | C7H15ClO | CID 129725980 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Method of preventing discoloring of maleic anhydride [patents.google.com]
5. with their recent development: an integrated... Heterocyclic compounds [ijpsr.com]

To cite this document: Smolecule. [7-Chloro-1-heptanol in heterocyclic compound synthesis].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1893639#7-chloro-1-heptanol-in-heterocyclic-compound-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com